

N-Butanoyl-DL-homoserine Lactone: A Technical Guide to a Key Bacterial Autoinducer

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Compound of Interest

Compound Name: *N-Butanoyl-DL-homoserine lactone*

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Introduction

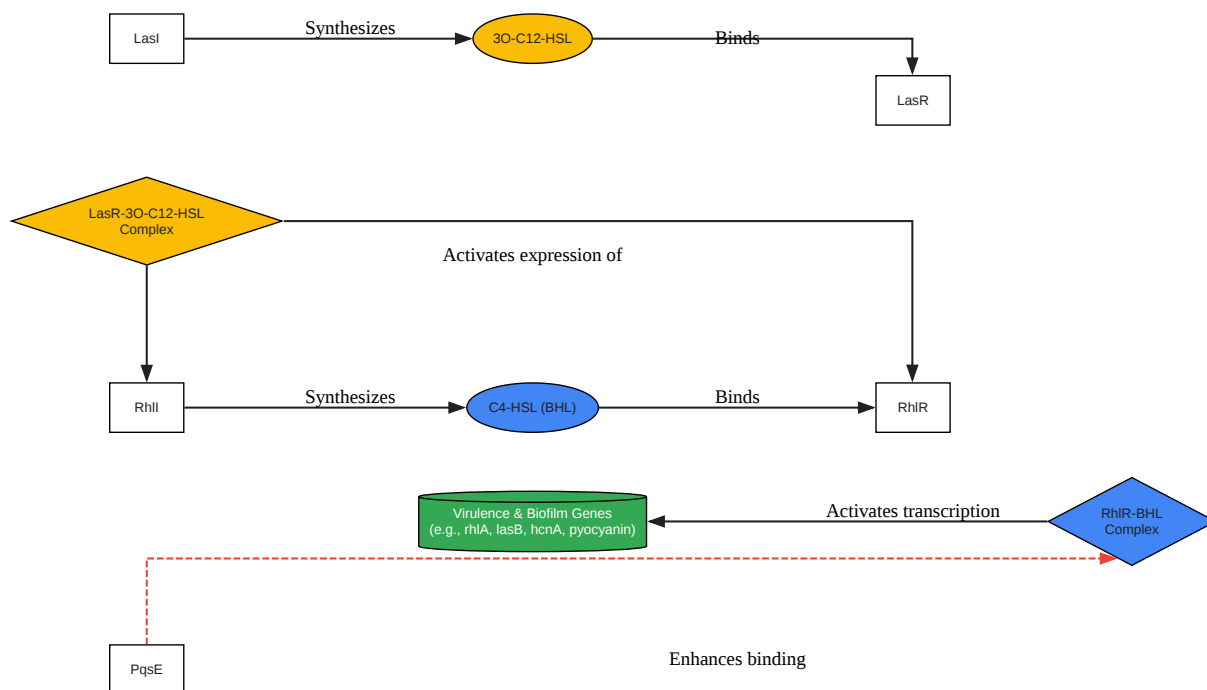
N-Butanoyl-DL-homoserine lactone (C4-HSL or BHL) is a small, diffusible signaling molecule that plays a critical role in bacterial communication, a process known as quorum sensing (QS). [1] Primarily associated with the opportunistic human pathogen *Pseudomonas aeruginosa*, BHL is a key autoinducer in the *rhl* quorum-sensing system. This system regulates the expression of a wide array of genes, many of which are directly involved in virulence and biofilm formation, making it a significant target for the development of novel anti-infective therapies. This technical guide provides an in-depth overview of BHL, including its signaling pathway, quantitative activity data, and detailed experimental protocols for its study.

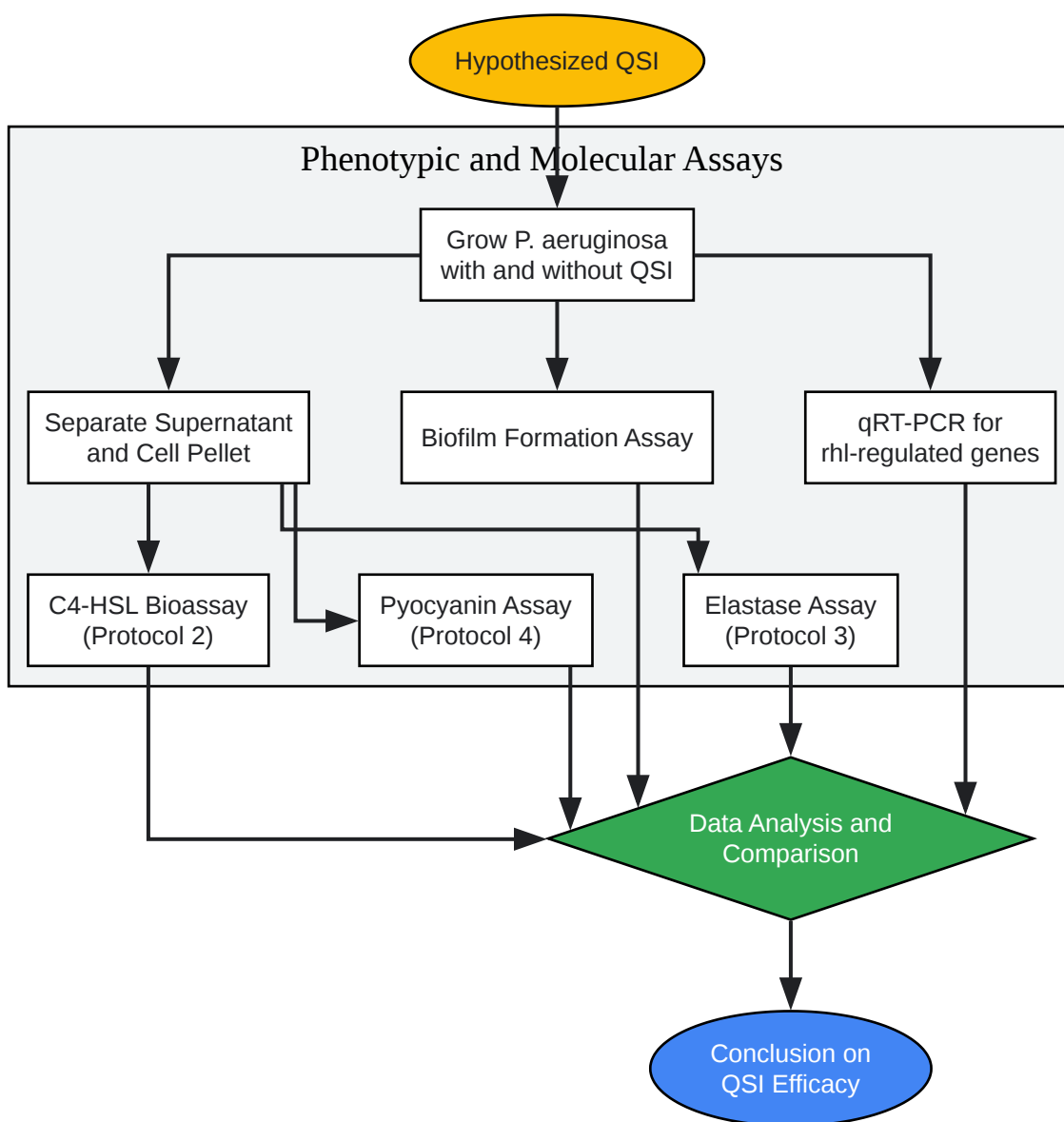
The *rhl* Quorum Sensing Circuit

In *P. aeruginosa*, the synthesis of BHL is catalyzed by the LuxI homolog RhII. [1][2] As the bacterial population density increases, the concentration of BHL rises. Upon reaching a threshold concentration, BHL binds to its cognate intracellular receptor, the LuxR-type transcriptional regulator RhIR. [1][2] This BHL-RhIR complex then dimerizes and binds to specific DNA sequences, known as *rhl* boxes, in the promoter regions of target genes, thereby activating their transcription. [2]

The rhl system is part of a larger, hierarchical quorum-sensing network in *P. aeruginosa*. It is positively regulated by the las system, which produces the autoinducer N-(3-oxododecanoyl)-L-homoserine lactone (3O-C12-HSL).^{[2][3]} The LasR-3O-C12-HSL complex directly upregulates the expression of rhlR and rhlI.^[2] Furthermore, the rhl system is interconnected with the Pseudomonas quinolone signal (PQS) system. The PqsE protein has been shown to interact with RhlR, enhancing its DNA binding affinity and modulating the expression of a subset of RhlR-regulated genes, sometimes even in the absence of BHL.^[2]

Signaling Pathway Diagram





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- 2. Promoter selectivity of the RhIR quorum-sensing transcription factor receptor in *Pseudomonas aeruginosa* is coordinated by distinct and overlapping dependencies on C4-homoserine lactone and PqsE - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Structure-function analyses of the N-butanoyl L-homoserine lactone quorum-sensing signal define features critical to activity in RhIR - PMC [pmc.ncbi.nlm.nih.gov]
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